

An In-depth Technical Guide to Dimethyl Nitromalonate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *Dimethyl nitromalonate*

CAS No.: 5437-67-2

Cat. No.: B1296143

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethyl nitromalonate is a valuable reagent in organic synthesis, serving as a versatile building block for a variety of complex molecules. Its unique trifunctional nature, possessing two ester groups and a nitro group attached to a central carbon, allows for a wide range of chemical transformations. This guide provides a comprehensive overview of **dimethyl nitromalonate**, including its chemical identity, physicochemical properties, detailed synthesis protocols, and its application in the synthesis of bioactive compounds, with a particular focus on the amino acid tryptophan.

Chemical Identity and Molecular Structure

CAS Number: 5437-67-2^[1]

IUPAC Name: dimethyl 2-nitropropanedioate^[1]

Molecular Formula: $C_5H_7NO_6$

Molecular Weight: 177.11 g/mol

Molecular Structure:

The structure of **dimethyl nitromalonate** features a central carbon atom bonded to a nitro group ($-NO_2$) and two methoxycarbonyl groups ($-COOCH_3$).

Physicochemical Properties

A summary of the key physicochemical properties of **dimethyl nitromalonate** is presented in the table below.

Property	Value	Reference
Physical State	Liquid	
Boiling Point	100 °C @ 1 mmHg	
Density	1.312 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.432	

Synthesis of Dimethyl Nitromalonate

The synthesis of **dimethyl nitromalonate** is typically achieved through the nitration of dimethyl malonate. Two prominent methods are detailed below.

Arndt-Rose Synthesis

A classic method for the preparation of **dimethyl nitromalonate** is the Arndt-Rose procedure.

Experimental Protocol:

- **Cooling:** Dimethyl malonate is cooled to 0°C in an appropriate reaction vessel.
- **Nitration:** Fuming nitric acid is added slowly to the cooled dimethyl malonate while maintaining the temperature at 0°C.

- Warming: The cooling bath is removed, and the reaction mixture is allowed to warm to 30°C over a period of 30 minutes.
- Cooling: The mixture is then cooled back to 0°C for an additional 2.5 hours.
- Quenching: The reaction is quenched by pouring the mixture into water.
- Isolation: The **dimethyl nitromalonate** is then isolated from the aqueous mixture. This method typically yields around 60% of the desired product.

Improved Synthesis Method (Patented)

An improved method offers a significantly higher yield of approximately 90%.

Experimental Protocol:

- Temperature Control: Fuming nitric acid is added portionwise to dimethyl malonate at a temperature maintained between 15°C and 50°C.
- Reaction Time: The reaction is allowed to proceed for a total time of approximately 50 minutes to 4 hours, with the reaction time being inversely proportional to the temperature.
- Work-up: The reaction mixture is poured onto crushed ice.
- Extraction: The product is extracted with a suitable organic solvent (e.g., toluene).
- Washing: The organic extracts are combined and washed sequentially with water, a 5% aqueous urea solution (to remove oxides of nitrogen), and a 10% sodium carbonate solution (to extract the nitro ester).
- Acidification and Isolation: The sodium carbonate extracts are combined, acidified, and the precipitated **dimethyl nitromalonate** is collected.

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **dimethyl nitromalonate**.

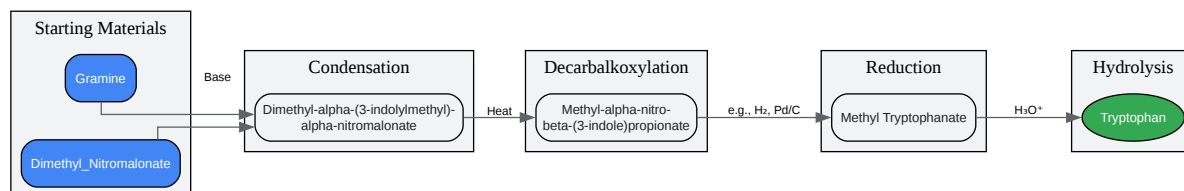
Spectroscopy	Data
^1H NMR	Predicted shifts would show a singlet for the six equivalent protons of the two methyl groups.
^{13}C NMR	Predicted shifts would indicate signals for the methyl carbons, the ester carbonyl carbons, and the central carbon attached to the nitro group.
IR Spectroscopy	Expected characteristic peaks would include strong C=O stretching vibrations for the ester groups and asymmetric and symmetric stretching vibrations for the nitro group.
Mass Spectrometry	The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns.

Applications in Drug Development: Synthesis of Tryptophan

Dimethyl nitromalonate is a key precursor in the synthesis of the essential amino acid tryptophan. The synthesis involves the reaction of **dimethyl nitromalonate** with gramine, an indole alkaloid.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of tryptophan from gramine and **dimethyl nitromalonate**.



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Caption: Synthesis of Tryptophan from Gramine and **Dimethyl Nitromalonate**.

Experimental Protocol: Synthesis of Tryptophan Intermediates

- **Condensation:** Gramine is reacted with the sodium salt of **dimethyl nitromalonate** (formed by treating **dimethyl nitromalonate** with a base like sodium ethoxide) in a suitable solvent. This reaction proceeds via a nucleophilic substitution, where the dimethylaminomethyl group of gramine is displaced by the nitromalonate anion to form dimethyl-alpha-(3-indolylmethyl)-alpha-nitromalonate.
- **Decarbalkoxylation:** The resulting intermediate is then heated to induce decarbalkoxylation, removing one of the methoxycarbonyl groups to yield methyl-alpha-nitro-beta-(3-indole)propionate.
- **Reduction of the Nitro Group:** The nitro group of the propionate intermediate is reduced to an amino group. This can be achieved through various methods, such as catalytic hydrogenation (e.g., using H₂ gas with a palladium on carbon catalyst). This step forms methyl tryptophanate.
- **Hydrolysis:** The final step is the hydrolysis of the methyl ester to the carboxylic acid, yielding tryptophan. This is typically carried out under acidic or basic conditions.

Conclusion

Dimethyl nitromalonate is a highly functionalized and reactive molecule with significant applications in organic synthesis. Its preparation, while requiring careful control of reaction conditions, provides a valuable intermediate for the construction of complex molecular architectures, most notably in the synthesis of the essential amino acid tryptophan. The methodologies and data presented in this guide are intended to support researchers and drug development professionals in the effective utilization of this important chemical compound.

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References

- 1. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
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